

Lumateperone-D4: A Technical Guide to its Chemical Structure, Properties, and Analytical Application

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Compound of Interest

Compound Name: Lumateperone-D4

Cat. No.: B15619113

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Abstract

Lumateperone-D4 is the deuterated analog of Lumateperone, a novel atypical antipsychotic approved for the treatment of schizophrenia and bipolar depression.[1][2] As a stable isotope-labeled internal standard, **Lumateperone-D4** is a critical tool for the accurate quantification of Lumateperone in biological matrices during preclinical and clinical development. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and analytical methodologies related to **Lumateperone-D4**. It also details the pharmacological profile of its non-deuterated counterpart, Lumateperone, including its mechanism of action and receptor binding affinities, and provides experimental protocols for key assays.

Chemical Structure and Properties

Lumateperone-D4 is structurally identical to Lumateperone, with the exception of four deuterium atoms incorporated into the molecule. This isotopic substitution results in a higher molecular weight, allowing for its differentiation from the parent compound in mass

spectrometry-based assays, while maintaining nearly identical chemical and physical properties.^[3]

Chemical Structure

IUPAC Name: 4-[(10R,15S)-4-methyl-1,4,12-triazatetracyclo[7.6.1.0^{5,16}.0^{10,15}]hexadeca-5,7,9(16)-trien-12-yl]-1-(2,3,5,6-tetradeuterio-4-fluorophenyl)butan-1-one

Chemical Formula: C₂₄H₂₄D₄FN₃O

CAS Number: 2102683-55-4^[3]

Physicochemical Properties

A summary of the key physicochemical properties of **Lumateperone-D4** is presented in the table below. Data for the non-deuterated form, Lumateperone, is also included for comparison.

Property	Lumateperone-D4	Lumateperone
Molecular Weight	397.5 g/mol	393.5 g/mol
Monoisotopic Mass	397.24674767 Da	393.223498 Da
Appearance	White to off-white solid	White to off-white crystalline powder
Solubility	Soluble in Methanol, DMSO, and Dimethylformamide (DMF)	Soluble in Methanol, DMSO, and DMF; sparingly soluble in aqueous buffers

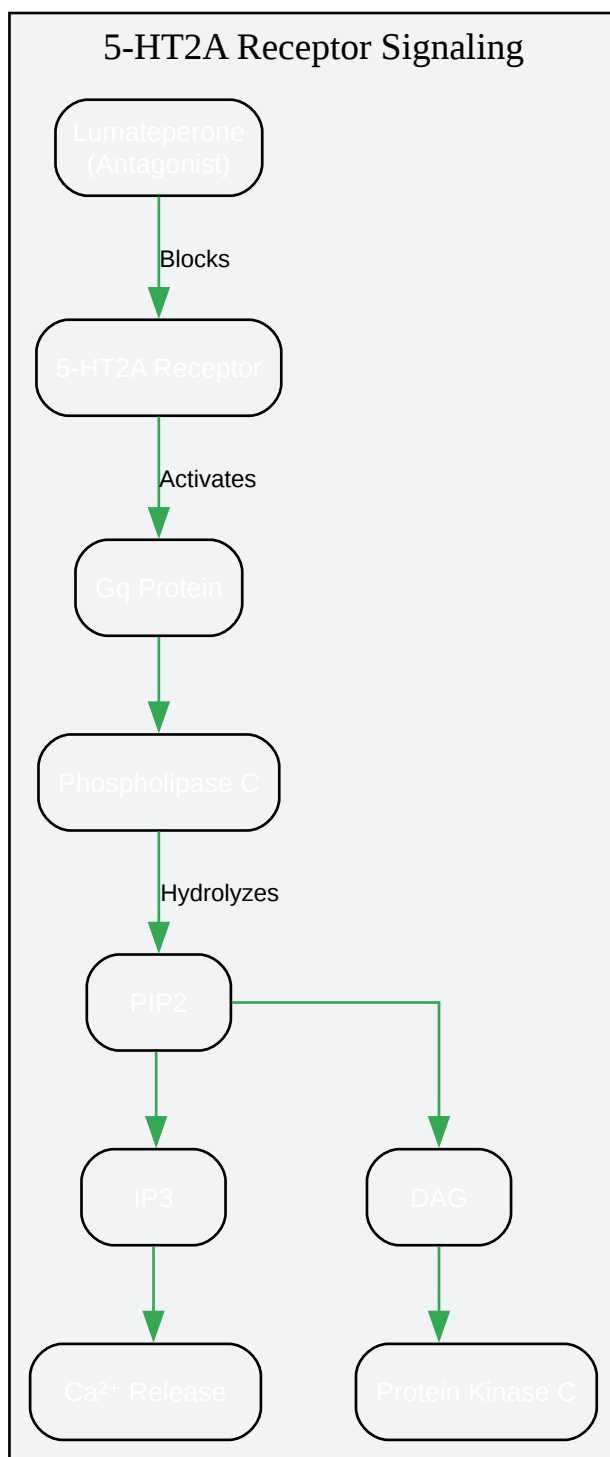
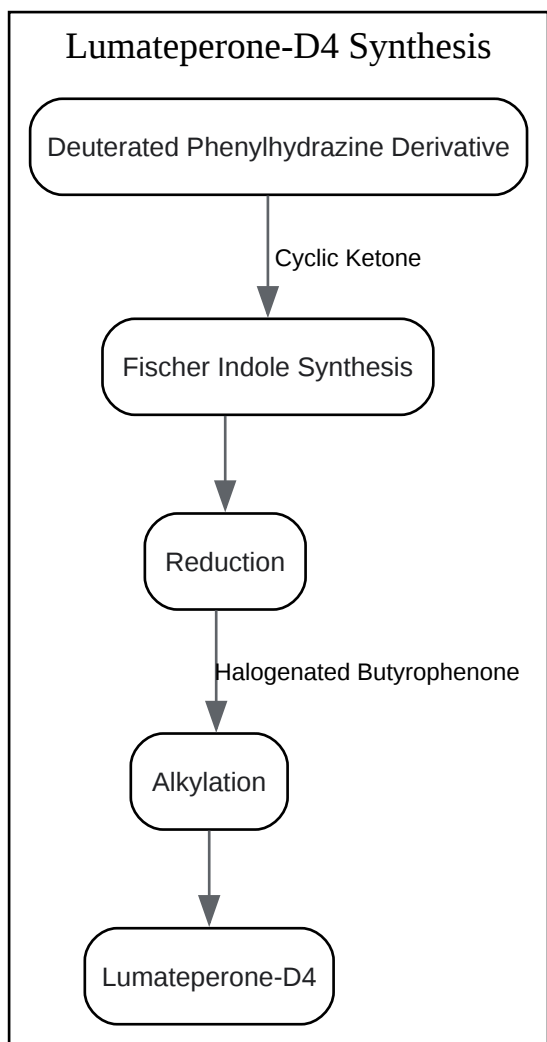
Synthesis and Characterization

Synthesis

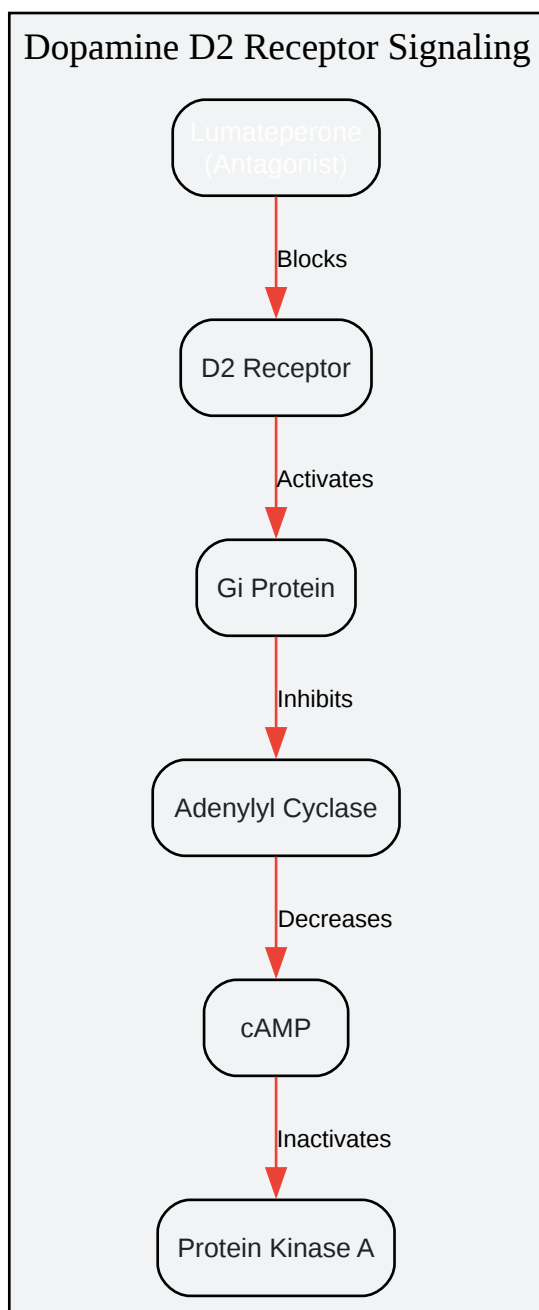
The synthesis of Lumateperone has been described in the literature and typically involves a multi-step process.^{[4][5]} The synthesis of **Lumateperone-D4** follows a similar route, with the introduction of deuterium atoms via a deuterated precursor. A general synthetic scheme is outlined below. A detailed experimental protocol for the synthesis of Lumateperone is available

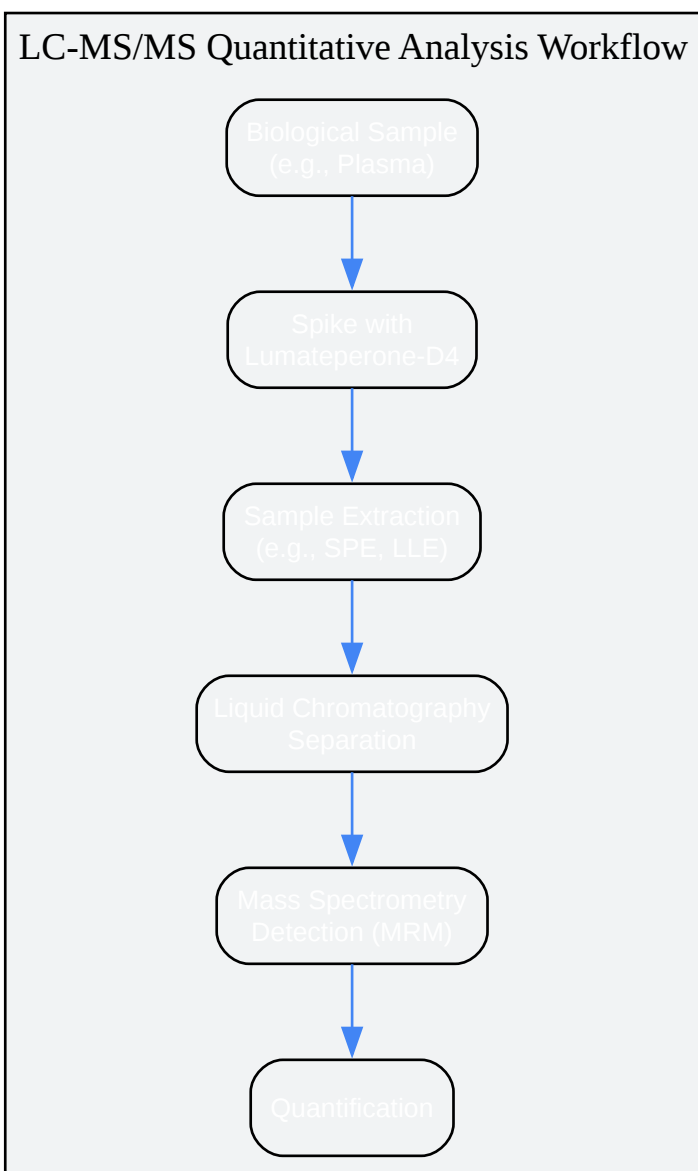
in the cited literature, and a similar procedure would be followed for the deuterated analog, substituting a deuterated equivalent of a key starting material.[\[4\]](#)[\[5\]](#)

General Synthetic Workflow:



Dopamine D2 Receptor Signaling





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References

- [1. The Novel Antipsychotic Lumateperone \(Iti-007\) in the Treatment of Schizophrenia: A Systematic Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Unlocking the potential of lumateperone and novel anti-psychotics for schizophrenia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. Synthesis of Lumateperone | NROChemistry \[nrochemistry.com\]](#)
- [5. Lumateperone synthesis - chemicalbook \[chemicalbook.com\]](#)
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